

In-Depth Technical Guide: Physical Characteristics of Ethyl (2R)-2-aminopentanoate

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Compound of Interest

Compound Name: ethyl (2R)-2-aminopentanoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical characteristics of **ethyl (2R)-2-aminopentanoate**. Due to the nature of amino acid esters, this compound is most commonly available and studied as its hydrochloride salt to enhance stability. Consequently, the majority of available data pertains to **ethyl (2R)-2-aminopentanoate** hydrochloride.

Core Physical and Chemical Data

The following table summarizes the key physical and chemical properties of **ethyl (2R)-2-aminopentanoate** and its hydrochloride salt. Data for the (S)-enantiomer's hydrochloride salt is included for comparative purposes, as enantiomers exhibit identical physical properties with the exception of optical rotation.

Property	Value
IUPAC Name	ethyl (2R)-2-aminopentanoate
Synonyms	D-Norvaline ethyl ester
CAS Number	1998700-99-4 (for hydrochloride salt)[1][2]
Molecular Formula	C ₇ H ₁₅ NO ₂ (freebase); C ₇ H ₁₆ ClNO ₂ (hydrochloride salt)[1]
Molecular Weight	145.20 g/mol (freebase); 181.66 g/mol (hydrochloride salt)[1]
Melting Point	Data not available for freebase; 108.0-117.0 °C (for the corresponding (S)-enantiomer hydrochloride salt)
Boiling Point	Data not available
Density	Data not available
Solubility	Data not available
Optical Rotation	Data not available

Experimental Protocols

Detailed methodologies for determining the key physical characteristics of chiral compounds like **ethyl (2R)-2-aminopentanoate** are outlined below. These are generalized protocols and may require optimization based on the specific sample and laboratory equipment.

Melting Point Determination (Capillary Method)

This protocol describes the determination of the melting point range of a solid crystalline sample, such as **ethyl (2R)-2-aminopentanoate** hydrochloride, using a digital melting point apparatus.

Materials:

- Sample of **ethyl (2R)-2-aminopentanoate** hydrochloride

- Capillary tubes (sealed at one end)
- Mortar and pestle
- Digital melting point apparatus

Procedure:

- **Sample Preparation:** A small amount of the crystalline sample is placed in a mortar and finely ground with a pestle to ensure a uniform particle size.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped on a hard surface to pack the sample into the sealed end. This process is repeated until a sample column of 2-3 mm is achieved.
- **Apparatus Setup:** The packed capillary tube is inserted into the heating block of the melting point apparatus.
- **Rapid Determination (Optional):** A preliminary rapid heating run can be performed to quickly determine an approximate melting range.
- **Accurate Determination:** A fresh sample is prepared and heated to a temperature approximately 20°C below the estimated melting point. The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.
- **Observation:** The temperature at which the first liquid droplet appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.^{[3][4][5]}

Optical Rotation Measurement (Polarimetry)

This protocol details the measurement of the specific rotation of a chiral compound in solution, which is a critical parameter for confirming enantiomeric purity.

Materials:

- **Ethyl (2R)-2-aminopentanoate** (or its hydrochloride salt)

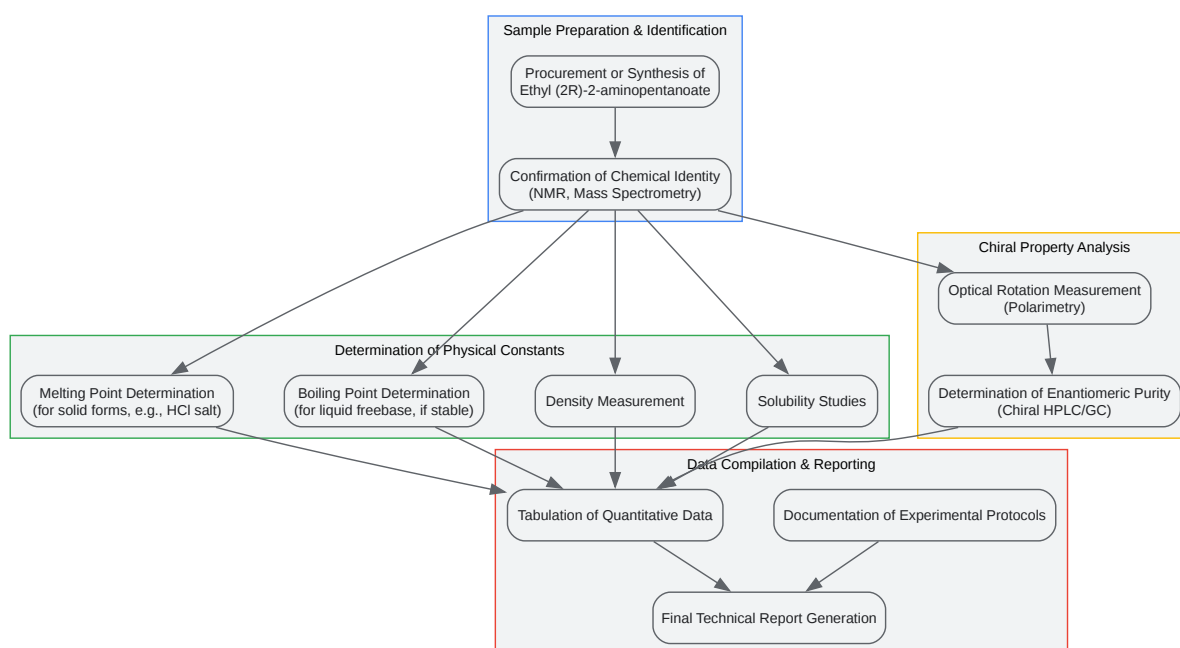
- High-purity solvent (e.g., water, ethanol)
- Volumetric flask
- Analytical balance
- Polarimeter
- Polarimeter cell (e.g., 1 dm)

Procedure:

- **Solution Preparation:** An accurately weighed sample of the compound is dissolved in a specific volume of a high-purity solvent in a volumetric flask. The concentration (c) is calculated in g/mL.
- **Instrument Calibration:** The polarimeter is turned on and allowed to warm up. A blank measurement is taken using a polarimeter cell filled with the pure solvent to zero the instrument.
- **Sample Measurement:** The polarimeter cell is rinsed and then filled with the prepared sample solution, ensuring no air bubbles are present in the light path. The cell is placed in the polarimeter.
- **Data Acquisition:** The observed optical rotation (α) in degrees is measured.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- **Specific Rotation Calculation:** The specific rotation $[\alpha]$ is calculated using the Biot's law formula: $[\alpha] = \alpha / (l \times c)$ where:
 - α is the observed rotation in degrees.
 - l is the path length of the polarimeter cell in decimeters (dm).
 - c is the concentration of the solution in g/mL.[\[6\]](#)

Workflow for Physical Characterization

The following diagram illustrates a logical workflow for the comprehensive physical characterization of a chiral compound such as **ethyl (2R)-2-aminopentanoate**.



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Caption: Workflow for the physical characterization of **ethyl (2R)-2-aminopentanoate**.

Note on Data Availability: It is important to reiterate that the freebase form of many amino acid esters, including **ethyl (2R)-2-aminopentanoate**, can be unstable and prone to self-condensation or degradation. For this reason, they are typically prepared and stored as their

hydrochloride salts. This contributes to the scarcity of reported physical data for the freebase form. Researchers should exercise caution when handling the freebase and consider its potential instability.

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